

# Dioctylamine chemical properties and structure

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## Compound of Interest

Compound Name: Dioctylamine

Cat. No.: B052008

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An In-depth Technical Guide to the Chemical Properties and Structure of **Dioctylamine**

## Introduction

**Dioctylamine** (CAS No. 1120-48-5) is a secondary aliphatic amine characterized by the presence of two octyl groups attached to a nitrogen atom.[1][2] This structure imparts significant lipophilicity, making it a versatile intermediate in the chemical industry.[3] It typically appears as a colorless to pale yellow liquid with a characteristic amine-like, fishy odor.[3][4] While not naturally occurring in significant amounts, it is synthesized for various industrial applications, including the manufacturing of surfactants, corrosion inhibitors, emulsifiers, and as a metal extraction agent. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and generalized experimental protocols for its synthesis and characterization, intended for a technical audience in research and development.

## Chemical Structure and Identification

**Dioctylamine** is structurally defined as a secondary amine with two C8 alkyl chains. Its identity is established through various nomenclature and registry systems.

- IUPAC Name: N-octyloctan-1-amine
- Molecular Formula: C<sub>16</sub>H<sub>35</sub>N
- Linear Formula: CH<sub>3</sub>(CH<sub>2</sub>)<sub>7</sub>NH(CH<sub>2</sub>)<sub>7</sub>CH<sub>3</sub>
- SMILES: CCCCCCCCNCCCCCCCC

- InChI: 1S/C16H35N/c1-3-5-7-9-11-13-15-17-16-14-12-10-8-6-4-2/h17H,3-16H2,1-2H3
- InChIKey: LAWOZCWGWDVVSG-UHFFFAOYSA-N
- CAS Registry Number: 1120-48-5
- EC Number: 214-311-6

## Physicochemical Properties

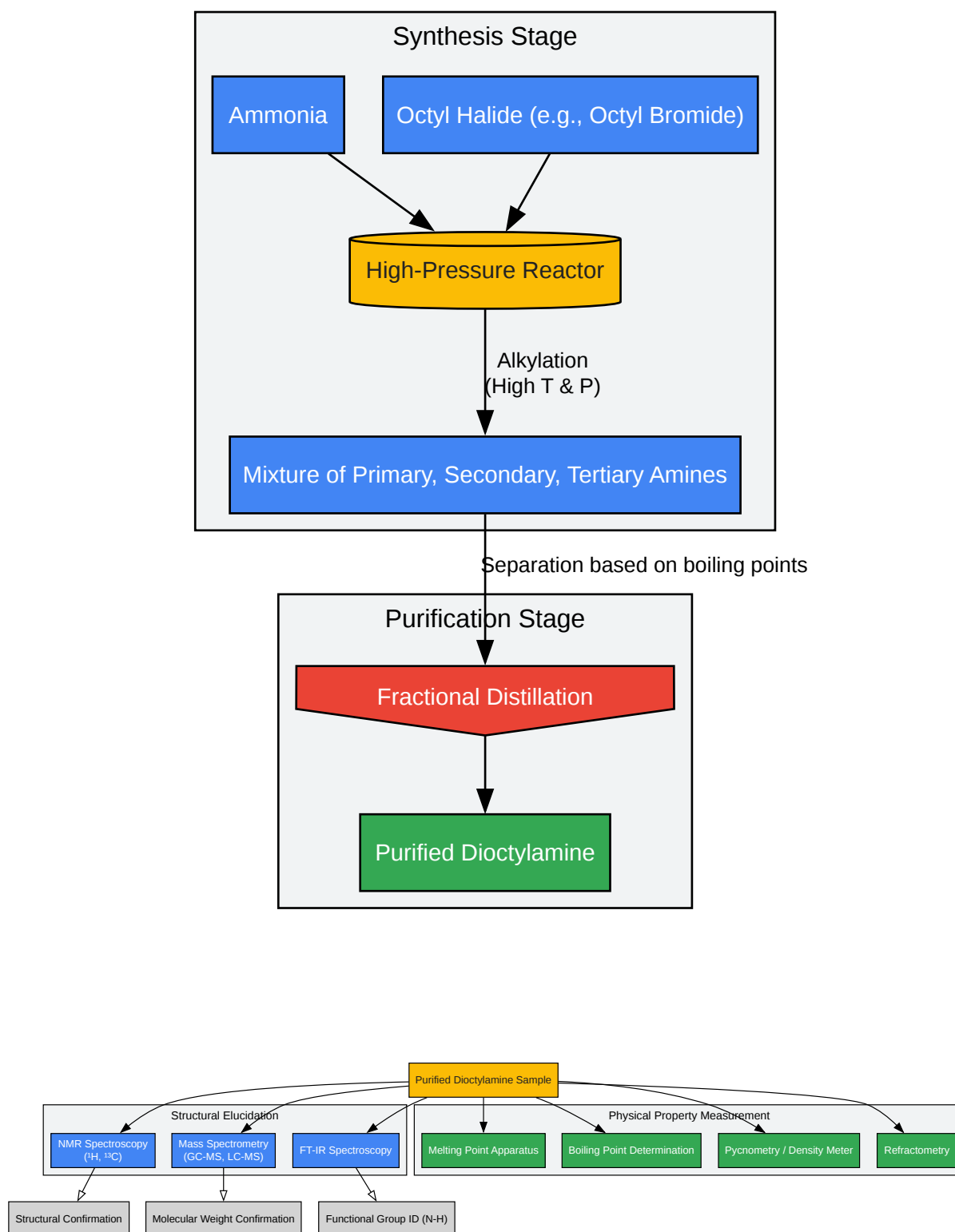
The physical and chemical properties of **dioctylamine** are summarized below. These properties underscore its behavior in various chemical and physical processes.

Property	Value	Reference(s)
Molecular Weight	241.46 g/mol	
Appearance	Colorless to pale yellow liquid or semi-solid	
Odor	Mild, fishy, amine-like	
Melting Point	13 to 16 °C	
Boiling Point	297 to 298 °C (at 760 mmHg)	
Density	0.799 g/mL at 25 °C	
Refractive Index (n <sup>20</sup> /D)	1.4432	
Vapor Pressure	0.01 mmHg at 20 °C	
Vapor Density	8.3 (vs air)	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Water Solubility	Immiscible	
Solubility in Organics	Miscible with ethanol, ether, and chloroform	
pKa	11.10 ± 0.19 (Predicted)	
Stability	Stable under normal conditions. Combustible.	
Incompatibilities	Strong oxidizing agents, strong acids.	

## Experimental Protocols and Workflows

### Synthesis and Purification

**Diocetylamine** is typically synthesized via the nucleophilic substitution of an octyl halide with ammonia. This reaction yields a mixture of primary, secondary, and tertiary amines, from which **diocetylamine** must be isolated.



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## References

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